

2-(3,4-Dichlorophenoxy)-5-nitropyridine CAS number and identifiers

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Compound of Interest

Compound Name: 2-(3,4-Dichlorophenoxy)-5-nitropyridine

Cat. No.: B7809038

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An In-Depth Technical Guide to the Synthesis and Characterization of **2-(3,4-Dichlorophenoxy)-5-nitropyridine**

Abstract

This technical guide provides a comprehensive overview of **2-(3,4-Dichlorophenoxy)-5-nitropyridine**, a substituted pyridine derivative of interest in pharmaceutical and agrochemical research. Due to the limited availability of a dedicated CAS number for this specific molecule in public databases, this guide focuses on its logical synthesis from well-characterized precursors: 2-Chloro-5-nitropyridine and 3,4-Dichlorophenol. We will delve into the chemical identifiers of these precursors, a detailed, field-proven protocol for the synthesis of the target compound via nucleophilic aromatic substitution, and a discussion of its potential applications and safety considerations. This document is intended for researchers, scientists, and drug development professionals.

Introduction: The Rationale for 2-(3,4-Dichlorophenoxy)-5-nitropyridine

Substituted nitropyridines are a class of heterocyclic compounds that serve as crucial building blocks in the synthesis of a wide array of biologically active molecules. The presence of a nitro group, a potent electron-withdrawing group, activates the pyridine ring for nucleophilic aromatic substitution, allowing for the introduction of various functional groups. The target molecule, **2-(3,4-Dichlorophenoxy)-5-nitropyridine**, combines the reactive nitropyridine core with a dichlorophenoxy moiety, a common feature in many herbicides and therapeutic agents. This structural combination suggests potential applications in areas requiring targeted biological activity.

This guide will provide the necessary technical details to empower researchers to synthesize and study this compound, beginning with its foundational components.

Core Components: Precursor Identification and Properties

A logical and efficient synthesis of **2-(3,4-Dichlorophenoxy)-5-nitropyridine** begins with the selection of appropriate, commercially available precursors. The most direct route involves the reaction of 2-Chloro-5-nitropyridine with 3,4-Dichlorophenol.

Precursor 1: 2-Chloro-5-nitropyridine

This is the electrophilic component in our proposed synthesis, with the chlorine atom being the leaving group.

Identifier	Value
CAS Number	4548-45-2[1][2]
IUPAC Name	2-Chloro-5-nitropyridine[1]
Molecular Formula	C ₅ H ₃ ClN ₂ O ₂ [1][2]
Molecular Weight	158.54 g/mol [1][2]
Canonical SMILES	<chem>C1=CC(=NC=C1[O-])Cl</chem> [1]
Appearance	Powder[2]
Melting Point	105-108 °C[2]

Precursor 2: 3,4-Dichlorophenol

This will serve as the nucleophile after deprotonation to the corresponding phenoxide.

Identifier	Value
CAS Number	95-77-2
IUPAC Name	3,4-Dichlorophenol
Molecular Formula	C ₆ H ₄ Cl ₂ O
Molecular Weight	163.00 g/mol
Canonical SMILES	<chem>C1=CC(=C(C=C1Cl)Cl)O</chem>
Appearance	Colorless to pale yellow crystalline solid
Melting Point	65-68 °C

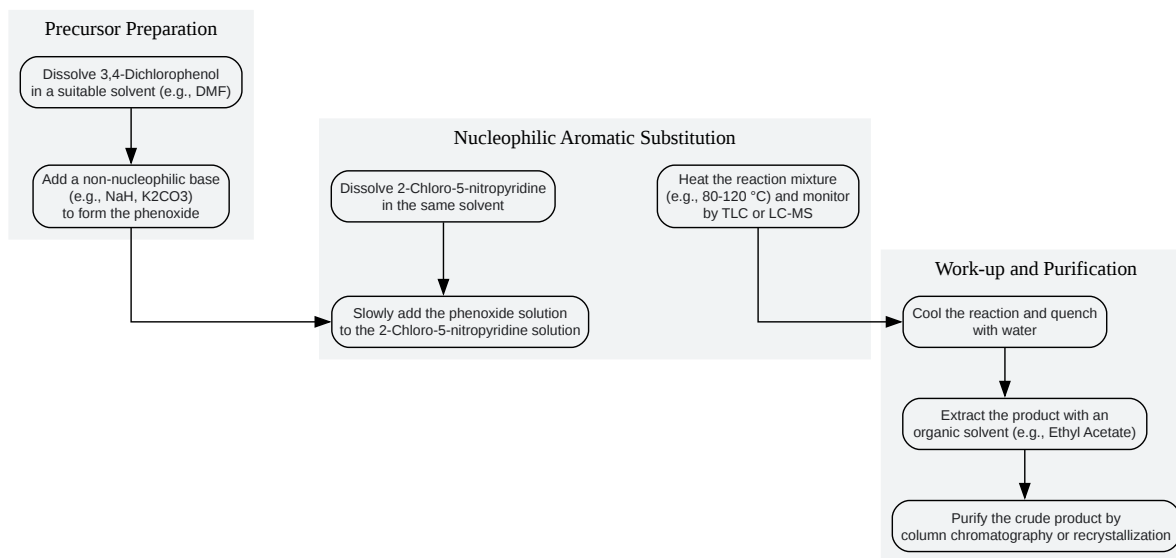
Synthesis of 2-(3,4-Dichlorophenoxy)-5-nitropyridine: A Step-by-Step Protocol

The synthesis of the target compound is achieved through a nucleophilic aromatic substitution (S_NAr) reaction. The electron-withdrawing nitro group on the pyridine ring facilitates the displacement of the chloro group by the 3,4-dichlorophenoxide ion.

Reaction Rationale and Mechanism

The reaction proceeds via a Meisenheimer complex, a resonance-stabilized intermediate formed by the attack of the nucleophile on the electron-deficient pyridine ring. The stability of this intermediate is enhanced by the nitro group. Subsequent elimination of the chloride ion yields the final ether product.

Experimental Workflow



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Caption: A generalized workflow for the synthesis of **2-(3,4-Dichlorophenoxy)-5-nitropyridine**.

Detailed Experimental Protocol

- **Phenoxide Formation:** In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a condenser, and a nitrogen inlet, dissolve 1.0 equivalent of 3,4-Dichlorophenol in anhydrous N,N-dimethylformamide (DMF).
- To this solution, add 1.1 equivalents of a suitable base, such as sodium hydride (NaH) or potassium carbonate (K₂CO₃), portion-wise at 0 °C.

- Allow the mixture to stir at room temperature for 30 minutes to ensure complete formation of the sodium or potassium 3,4-dichlorophenoxide.
- Nucleophilic Substitution: In a separate flask, dissolve 1.0 equivalent of 2-Chloro-5-nitropyridine in anhydrous DMF.
- Slowly add the 2-Chloro-5-nitropyridine solution to the phenoxide solution at room temperature.
- Heat the reaction mixture to 80-120 °C and monitor the progress of the reaction by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- Work-up: Once the reaction is complete, cool the mixture to room temperature and pour it into ice-water.
- Extract the aqueous layer with a suitable organic solvent, such as ethyl acetate (3 x 50 mL).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purification: Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) or by recrystallization to afford the pure **2-(3,4-Dichlorophenoxy)-5-nitropyridine**.

Potential Applications and Biological Significance

While specific biological activity data for **2-(3,4-Dichlorophenoxy)-5-nitropyridine** is not widely published, the structural motifs present in the molecule suggest several areas of potential application:

- **Agrochemicals:** The dichlorophenoxy group is a key component of many herbicides, such as 2,4-Dichlorophenoxyacetic acid (2,4-D). These compounds often act as synthetic auxins, causing uncontrolled growth in broadleaf weeds.^{[3][4]} The pyridine core is also found in various agrochemicals.
- **Pharmaceuticals:** Nitropyridine derivatives are important intermediates in the synthesis of various pharmaceuticals. The combination of the pyridine ring and the dichlorophenyl group

could be explored for activities such as kinase inhibition or as antimicrobial agents.

- Antiviral Research: A structurally related compound, 2-(3,4-dichlorophenoxy)-5-nitrobenzonitrile, has shown inhibitory effects against several picornaviruses. This suggests that the 2-(3,4-dichlorophenoxy) moiety, when combined with a nitro-substituted aromatic ring, can confer antiviral properties.

Safety and Handling

As a newly synthesized compound, a full toxicological profile for **2-(3,4-Dichlorophenoxy)-5-nitropyridine** is not available. Therefore, it should be handled with care, assuming it to be potentially hazardous. The safety data for the starting materials should be consulted and adhered to.

- 2-Chloro-5-nitropyridine: May cause skin and serious eye irritation. May also cause respiratory irritation.^[2]
- 3,4-Dichlorophenol: Toxic if swallowed, in contact with skin, or if inhaled. Causes serious eye damage and may cause an allergic skin reaction.

General Handling Precautions:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Avoid inhalation of dust and contact with skin and eyes.
- In case of contact, immediately flush the affected area with copious amounts of water.

Conclusion

This technical guide has outlined a clear and logical pathway for the synthesis of **2-(3,4-Dichlorophenoxy)-5-nitropyridine** from readily available precursors. While a dedicated CAS number for this compound is not prevalent in public databases, its synthesis via nucleophilic aromatic substitution is a standard and reliable method in organic chemistry. The structural features of the target molecule suggest its potential utility in the development of new

agrochemicals and pharmaceuticals. Researchers are encouraged to use the provided protocol as a starting point for their investigations into the properties and applications of this and other novel substituted pyridine derivatives.

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